

Solubility profile of 2,6-Dibromo-3-pyridinecarboxylic acid in organic solvents

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Compound of Interest

Compound Name: 2,6-Dibromo-3-pyridinecarboxylic acid

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Solubility Profile of 2,6-Dibromo-3-pyridinecarboxylic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility profile of **2,6-Dibromo-3-pyridinecarboxylic acid**. Due to the limited availability of specific quantitative solubility data for this compound in peer-reviewed literature, this guide furnishes qualitative solubility information, quantitative data for structurally analogous compounds, and detailed experimental protocols for determining its precise solubility in various organic solvents. An understanding of these solubility characteristics is critical for process development, formulation, and various research applications in the pharmaceutical and chemical industries.

Physicochemical Properties of 2,6-Dibromo-3-pyridinecarboxylic Acid

2,6-Dibromo-3-pyridinecarboxylic acid, also known as 2,6-dibromonicotinic acid, possesses the molecular formula $C_6H_3Br_2NO_2$ and a molecular weight of approximately 280.90 g/mol .[\[1\]](#) Its structure, featuring a pyridine ring substituted with two bromine atoms and a carboxylic acid group, dictates its solubility behavior. The presence of the carboxylic acid moiety suggests some degree of solubility in polar solvents, while the dibrominated pyridine ring introduces lipophilic characteristics.

Qualitative Solubility Profile

While specific quantitative data is scarce, the general solubility of **2,6-Dibromo-3-pyridinecarboxylic acid** can be inferred from its structure and available information for similar compounds. It is expected to be soluble in some organic solvents.

Quantitative Solubility Data of Structurally Related Compounds

To provide a comparative framework, the following tables summarize the quantitative solubility of picolinic acid (2-pyridinecarboxylic acid) and 2,6-pyridinedicarboxylic acid. These compounds share the core pyridinecarboxylic acid scaffold and can offer insights into the potential solubility of **2,6-Dibromo-3-pyridinecarboxylic acid**.

Table 1: Solubility of Picolinic Acid in Various Solvents

| Solvent | Temperature (K) | Mole Fraction Solubility (x) |
|--------------|-----------------|------------------------------|
| Water | 293 | ~0.08 |
| Ethanol | 293 | ~0.01 |
| Acetonitrile | 293 | ~0.003 |

Data extrapolated from solubility studies on picolinic acid.[\[2\]](#)

Table 2: Solubility of 2,6-Pyridinedicarboxylic Acid

| Solvent | Temperature (°C) | Solubility |
|---------|------------------|------------|
| Water | 25 | 5 mg/mL |

This data provides a reference point for a dicarboxylic acid derivative of pyridine.[\[3\]](#)

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for **2,6-Dibromo-3-pyridinecarboxylic acid**, the following established methods are recommended.

Gravimetric Method

This is a straightforward and widely used method for determining the equilibrium solubility of a solid in a solvent.

Materials:

- **2,6-Dibromo-3-pyridinecarboxylic acid** (high purity)
- Organic solvent of interest
- Analytical balance
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Vials with screw caps
- Oven

Procedure:

- Sample Preparation: Add an excess amount of **2,6-Dibromo-3-pyridinecarboxylic acid** to a pre-weighed vial.
- Solvent Addition: Add a known volume or mass of the desired organic solvent to the vial.
- Equilibration: Seal the vial and place it in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, cease agitation and allow the undissolved solid to settle.

- **Filtration:** Carefully withdraw a known volume of the supernatant using a syringe and filter it through a pre-weighed filter to remove any undissolved solid.
- **Solvent Evaporation:** Transfer the filtered solution to a pre-weighed container and evaporate the solvent in an oven at a temperature below the boiling point of the solvent and the decomposition temperature of the solute.
- **Mass Determination:** Once the solvent is completely evaporated, weigh the container with the dried solute.
- **Calculation:** The solubility can be calculated as the mass of the dissolved solid per volume or mass of the solvent.

Isothermal Shake-Flask Method followed by HPLC Analysis

This method is highly accurate and is particularly useful when dealing with complex mixtures or when the solute has a strong UV-vis chromophore.

Materials:

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical column appropriate for the analyte
- **2,6-Dibromo-3-pyridinecarboxylic acid** (high purity)
- Organic solvent of interest
- Volumetric flasks and pipettes
- Thermostatically controlled shaker

Procedure:

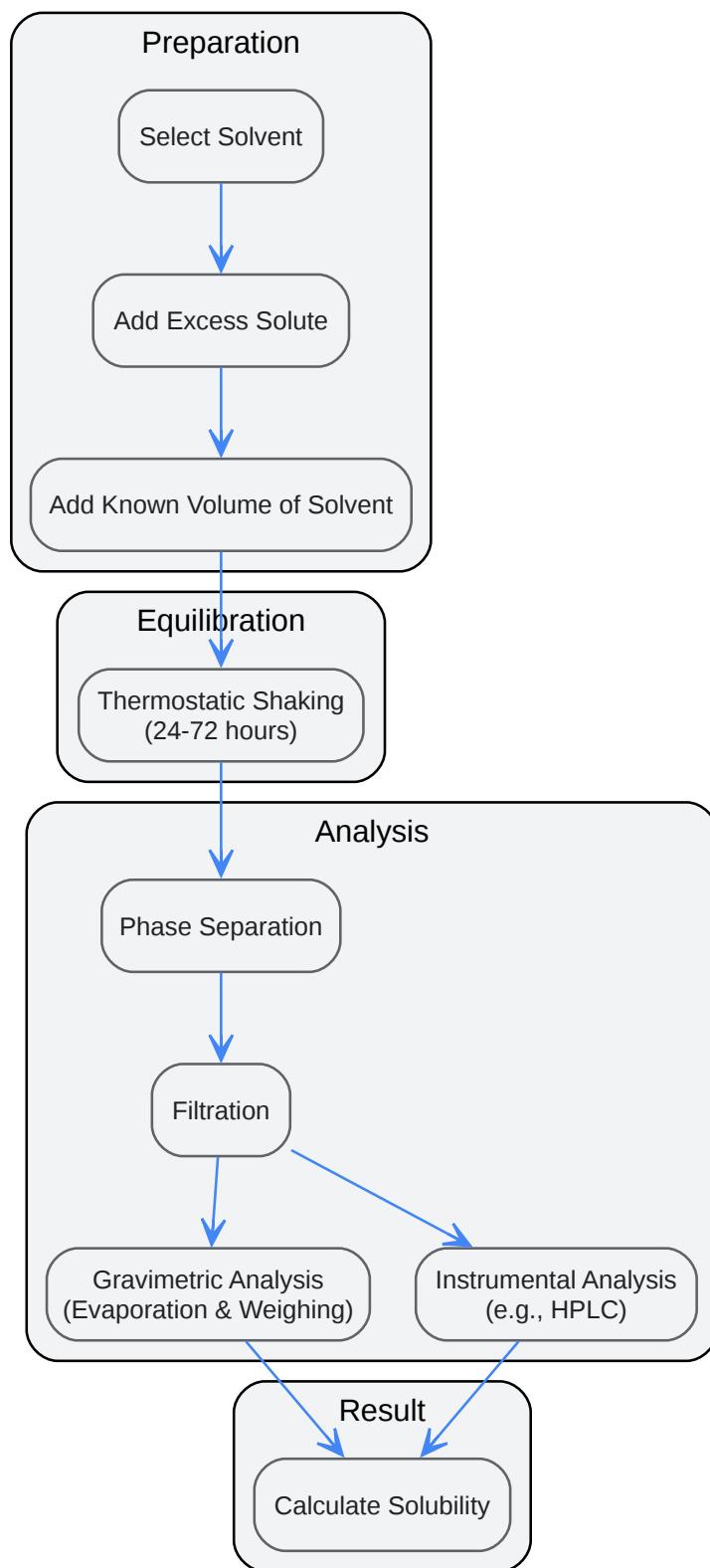
- **Calibration Curve:** Prepare a series of standard solutions of **2,6-Dibromo-3-pyridinecarboxylic acid** of known concentrations in the mobile phase. Inject these

standards into the HPLC system and generate a calibration curve by plotting peak area against concentration.

- Saturated Solution Preparation: Prepare a saturated solution as described in the gravimetric method (steps 1-4).
- Sample Analysis: Withdraw an aliquot of the clear, filtered supernatant and dilute it with a known volume of the mobile phase to a concentration that falls within the linear range of the calibration curve.
- HPLC Analysis: Inject the diluted sample into the HPLC system and record the peak area.
- Calculation: Use the calibration curve to determine the concentration of the diluted sample. Back-calculate the concentration of the original saturated solution to determine the solubility.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for determining the solubility of a compound like **2,6-Dibromo-3-pyridinecarboxylic acid**.

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Caption: General workflow for experimental solubility determination.

This guide provides a foundational understanding of the solubility profile of **2,6-Dibromo-3-pyridinecarboxylic acid**. For precise quantitative data, experimental determination using the detailed protocols is strongly recommended. The provided data on analogous compounds serves as a useful reference for initial assessments and experimental design.

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